

# Essential Safety and Operational Guide for Handling 4-Butylbenzenesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Butylbenzenesulfonamide**

Cat. No.: **B073704**

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **4-Butylbenzenesulfonamide** are paramount for both personal safety and environmental protection. This guide provides immediate and essential procedural information for the operational use and disposal of **4-Butylbenzenesulfonamide**.

## Hazard Identification and Classification

**4-Butylbenzenesulfonamide** is classified as a hazardous chemical, and it is crucial to understand its primary hazards before handling.

GHS Hazard Classification[1]

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Data pertains to 4-n-Butylbenzenesulfonamide (CAS: 1135-00-8)

## Toxicological Data

While specific occupational exposure limits for **4-Butylbenzenesulfonamide** have not been established, toxicity data for the related compound N-Butylbenzenesulfonamide (CAS: 3622-84-2) provides insight into potential hazards.

Metric	Value	Species	Route
LD50	2,070 mg/kg	Rat (male and female)	Oral
LD50	> 2,000 mg/kg	Rat (male and female)	Dermal
LC50	> 4.06 mg/l	Rat (male and female)	Inhalation (4h)

Source: AK Scientific, Inc. Safety Data Sheet for N-Butylbenzenesulfonamide[\[2\]](#)

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure and ensure personal safety when handling **4-Butylbenzenesulfonamide**.

### Recommended Personal Protective Equipment

Body Part	PPE Recommendation	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).[3][4][5]
Hands	Chemical-impermeable gloves that have been inspected prior to use.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[3]
Body	Fire/flame resistant and impervious clothing, such as a long-sleeved lab coat.	N/A
Respiratory	Use in a well-ventilated area such as a fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter.[3][4]	NIOSH/MSHA or European Standard EN 136 approved.[4]

### Glove Selection Guidance

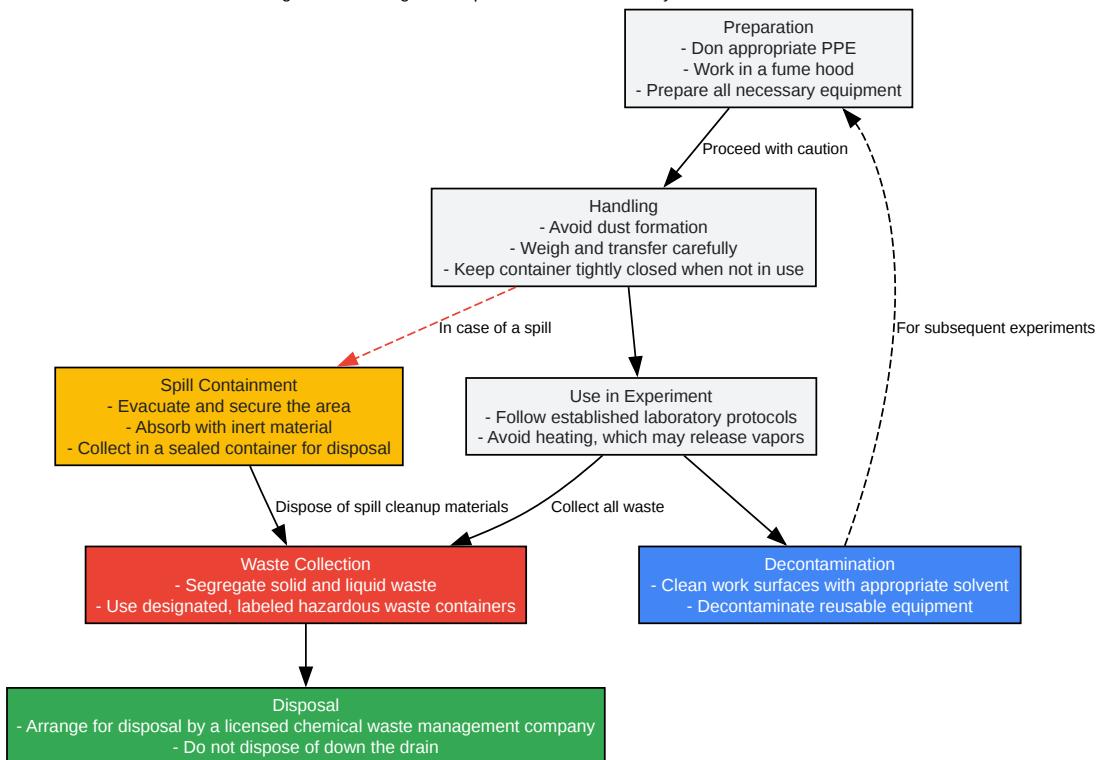
Specific glove breakthrough time data for **4-Butylbenzenesulfonamide** is not readily available. Therefore, selection should be based on the general resistance of glove materials to aromatic sulfonamides. On-site testing is strongly recommended to ensure safe usage.

Glove Material	Recommendation	Rationale
Nitrile	Recommended	Good general chemical resistance.
Neoprene	Recommended	Offers good resistance to a range of chemicals.
Butyl Rubber	Recommended	Provides protection against a wide variety of chemicals. <sup>[6]</sup>
Natural Latex	Limited Use	May not offer sufficient protection and can cause allergic reactions. <sup>[6]</sup>
Vinyl	Not Recommended	Generally has poor resistance to many chemicals.

## Experimental Workflow and Handling Protocol

Adherence to a strict operational workflow is critical to maintaining a safe laboratory environment.

Figure 1. Handling and Disposal Workflow for 4-Butylbenzenesulfonamide

[Click to download full resolution via product page](#)Figure 1. Handling and Disposal Workflow for **4-Butylbenzenesulfonamide**

## Disposal Plan

Proper disposal of **4-Butylbenzenesulfonamide** and its containers is a critical step in the chemical's lifecycle to prevent environmental contamination.

## Waste Segregation and Collection

- Solid Waste: Collect any solid **4-Butylbenzenesulfonamide**, as well as contaminated items like weighing paper, gloves, and absorbent pads, in a designated, clearly labeled, and sealed hazardous waste container.[3]
- Liquid Waste: If **4-Butylbenzenesulfonamide** is in a solution, it should be collected in a separate, sealed, and clearly labeled hazardous waste container.[3]
- Do not mix with other incompatible waste streams.[3]

## Disposal Procedure

- Engage a Professional Service: The disposal of **4-Butylbenzenesulfonamide** must be handled by a licensed and reputable chemical waste management company.[3] These companies are equipped to manage the transport and disposal of hazardous chemical waste in compliance with all environmental regulations.
- Container Management: Ensure that waste containers are clean on the exterior and stored in a designated satellite accumulation area.[7] Containers should have secondary containment if stored on the floor or near a drain.[7]
- Regulatory Compliance: Adhere to all local, state, and national regulations for hazardous waste disposal.[8] Do not discharge **4-Butylbenzenesulfonamide** into drains or the environment.[5][9]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Butylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073704#personal-protective-equipment-for-handling-4-butylbenzenesulfonamide>

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